

An In-depth Technical Guide to the Physicochemical Properties of Nonylamine

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Compound of Interest

Compound Name: Nonylamine

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This technical guide provides a comprehensive overview of the boiling and melting point data for **nonylamine**, targeted at researchers, scientists, and professionals in drug development. The document outlines the physical constants of **nonylamine** and the standard experimental methodologies for their determination.

Physicochemical Data of Nonylamine

Nonylamine, also known as 1-aminononane, is a primary amine with the chemical formula $C_9H_{21}N$. Its physical properties, specifically its melting and boiling points, are critical for its handling, purification, and application in various chemical syntheses. The empirically determined values for these properties are summarized below.

Property	Value	Reference(s)
Melting Point	-1 °C	[1][2][3][4]
Boiling Point	201-202 °C	[1][2][3][4][5]

Experimental Protocols for Determination of Physical Properties

The determination of melting and boiling points are fundamental techniques in chemical analysis for both the identification of substances and the assessment of their purity.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting range.
[6][7][8]

Capillary Method:

The most common technique for determining the melting point of a solid organic compound is the capillary method.[9]

- **Sample Preparation:** A small amount of the dry, powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.[6][10]
- **Apparatus:** The capillary tube is placed in a heating apparatus, such as a Thiele tube filled with mineral oil or a modern digital melting point apparatus (e.g., DigiMelt or Mel-Temp).[6][7][10] The apparatus contains a thermometer or a digital temperature sensor placed in close proximity to the sample.
- **Heating and Observation:** The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) near the expected melting point.[6] The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.[6] A preliminary, rapid heating can be performed to find an approximate melting point, followed by a more careful, slower determination.[7][10]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, leading to the transition from liquid to gas.

Distillation Method:

For sufficient quantities of a liquid, simple distillation is a standard method for boiling point determination.[11]

- **Apparatus Setup:** The liquid is placed in a distillation flask and heated. A thermometer is positioned so that its bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor as it passes into the condenser, not the liquid itself.

- Procedure: As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser where it cools back into a liquid. The temperature should remain constant throughout the distillation of a pure liquid; this stable temperature is the boiling point.[\[11\]](#)

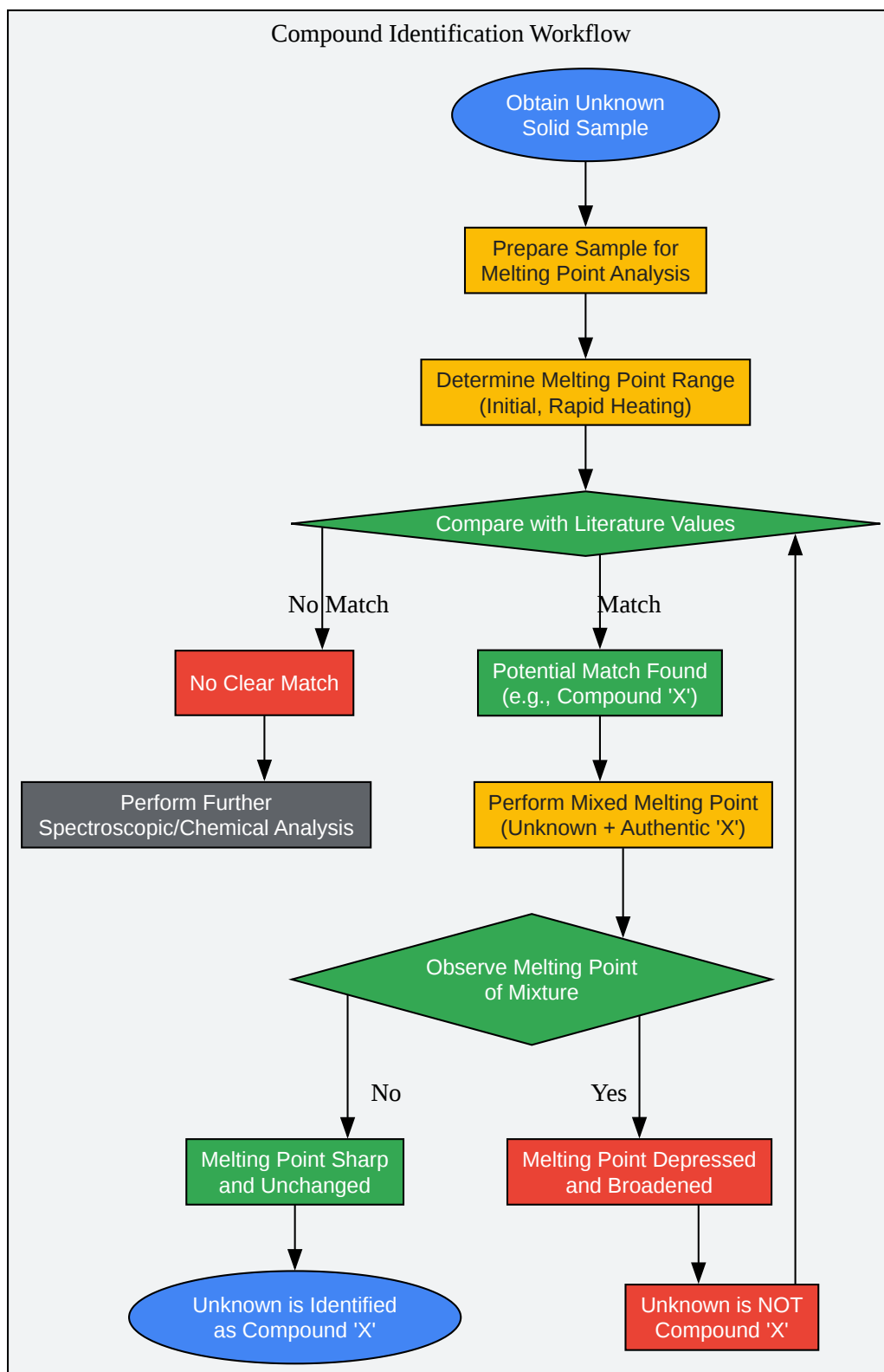
Micro-Boiling Point Method:

This method is suitable when only a small volume of the liquid is available.[\[12\]](#)[\[13\]](#)

- Apparatus Setup: A few milliliters of the liquid are placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[\[14\]](#)[\[15\]](#) The test tube is then attached to a thermometer and heated in a Thiele tube or a heating block.[\[12\]](#)
- Procedure: As the apparatus is heated, the air trapped in the capillary tube expands and escapes, seen as a stream of bubbles.[\[12\]](#) When the liquid's boiling point is reached, the liquid's vapor will also enter the capillary, resulting in a rapid and continuous stream of bubbles. The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down and stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube, which occurs when the external atmospheric pressure becomes greater than the vapor pressure of the liquid inside the capillary.[\[12\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for identifying an unknown solid compound using melting point analysis, a fundamental procedure in organic chemistry.



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Workflow for Compound Identification via Melting Point.

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